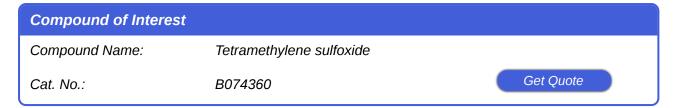


An In-depth Technical Guide to Tetramethylene Sulfoxide (CAS 1600-44-8)

Author: BenchChem Technical Support Team. Date: December 2025



For Researchers, Scientists, and Drug Development Professionals

Abstract

Tetramethylene sulfoxide (CAS 1600-44-8), also known as tetrahydrothiophene 1-oxide, is a versatile polar aprotic solvent with a range of applications in chemical synthesis, materials science, and cryobiology. This technical guide provides a comprehensive overview of its chemical and physical properties, detailed experimental protocols for its synthesis and purification, and a review of its current and potential applications. Particular attention is given to its role as a solvent, its use in energy storage, and its function as a cryoprotective agent. While direct research on its interaction with specific biological signaling pathways is limited, this guide explores the known effects of the structurally similar dimethyl sulfoxide (DMSO) to provide a hypothetical framework for future investigation.

Chemical and Physical Properties

Tetramethylene sulfoxide is a cyclic sulfoxide characterized by a five-membered ring containing a sulfinyl group. Its physical and chemical properties are summarized in the tables below.

Table 1: General and Physical Properties



Property	Value	Reference(s)
CAS Number	1600-44-8	[1][2]
Molecular Formula	C ₄ H ₈ OS	[1]
Molecular Weight	104.17 g/mol	[1]
Appearance	Clear, colorless to light yellow liquid	[1][3]
Density	1.158 g/mL at 25 °C	[1][4]
Boiling Point	235-237 °C at 760 mmHg	[1][4]
Melting Point	Not available	
Refractive Index (n20/D)	1.52	[1][4]
Flash Point	112 °C (closed cup)	
Solubility in Water	Fully miscible	[1][3]

Table 2: Spectroscopic Data

Technique	Key Data
¹H NMR (CDCl₃)	δ (ppm): ~2.05-2.43 (m), ~2.88 (m)
¹³ C NMR	Data not readily available in searched sources.
Infrared (IR)	Key stretches associated with C-H and S=O bonds.
Mass Spectrometry (MS)	Molecular Ion (M+): m/z 104

Synthesis and Purification

The most common method for the synthesis of **tetramethylene sulfoxide** is the oxidation of its precursor, tetrahydrothiophene.

Experimental Protocol: Synthesis via Oxidation



This protocol describes the oxidation of tetrahydrothiophene to **tetramethylene sulfoxide** using an oxidizing agent such as hydrogen peroxide or sodium periodate.[5][6]

Materials:

- Tetrahydrothiophene
- Oxidizing agent (e.g., 30% Hydrogen Peroxide or Sodium Metaperiodate)
- Solvent (e.g., Glacial Acetic Acid or Water/Methylene Chloride mixture)
- Sodium hydroxide solution (for neutralization)
- Dichloromethane (for extraction)
- Anhydrous sodium sulfate (for drying)

Procedure:

- In a round-bottomed flask equipped with a magnetic stirrer, dissolve tetrahydrothiophene in the chosen solvent.
- If using sodium periodate, the reaction is typically carried out in a water/methylene chloride mixture at ice-bath temperature for several hours.[7]
- If using hydrogen peroxide, the reaction can be performed in glacial acetic acid at room temperature. The hydrogen peroxide is added slowly to the solution of the sulfide.[6]
- Monitor the reaction progress using thin-layer chromatography (TLC).
- Upon completion, if using an acidic medium, neutralize the reaction mixture with a sodium hydroxide solution.
- Extract the product into an organic solvent such as dichloromethane.
- Combine the organic layers and dry over anhydrous sodium sulfate.
- Remove the solvent under reduced pressure to obtain the crude **tetramethylene sulfoxide**.



Diagram of Synthesis Workflow:



Click to download full resolution via product page

Caption: Workflow for the synthesis of **tetramethylene sulfoxide**.

Experimental Protocol: Purification

Purification of crude **tetramethylene sulfoxide** can be achieved through vacuum distillation or recrystallization.[1][8][9][10]

2.2.1. Vacuum Distillation

Procedure:

- Set up a vacuum distillation apparatus.
- Place the crude tetramethylene sulfoxide in the distillation flask.
- Heat the flask gently under reduced pressure.
- Collect the fraction that distills at the appropriate boiling point and pressure (e.g., 107 °C at 12 mmHg).[1]

2.2.2. Recrystallization

Procedure:

- Dissolve the crude solid in a minimum amount of a suitable hot solvent.
- If colored impurities are present, add a small amount of activated charcoal and heat briefly.



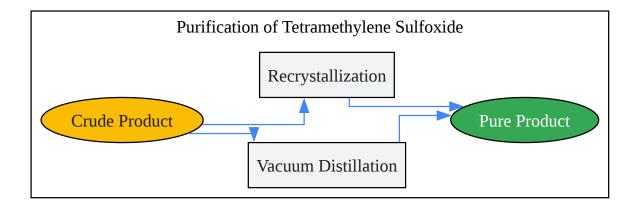


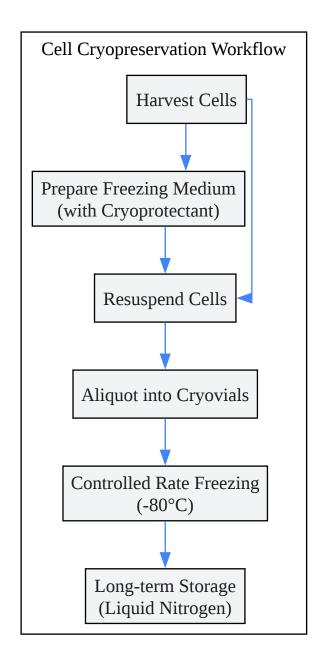


- Filter the hot solution to remove insoluble impurities and charcoal.
- Allow the filtrate to cool slowly to room temperature, then in an ice bath to induce crystallization.
- Collect the pure crystals by vacuum filtration and wash with a small amount of cold solvent.
- Dry the crystals to obtain pure **tetramethylene sulfoxide**.

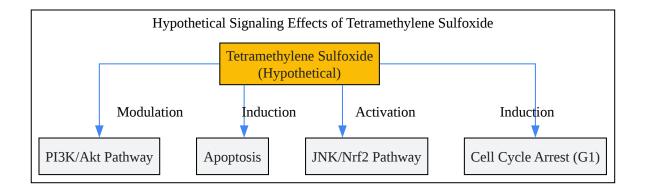
Diagram of Purification Workflow:











Click to download full resolution via product page

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

References

- 1. What is the mechanism of Dimethyl Sulfoxide? [synapse.patsnap.com]
- 2. Tetramethylene sulfoxide Hazardous Agents | Haz-Map [haz-map.com]
- 3. pure.kaist.ac.kr [pure.kaist.ac.kr]
- 4. Tetramethylene sulfoxide | 1600-44-8 [chemicalbook.com]
- 5. Tetramethylene sulfoxide | CAS: 1600-44-8 | Chemical Product | FINETECH INDUSTRY LIMITED - FINETECH INDUSTRY LIMITED - Custom Synthesis and Chemical Reagents Supplier [finetechnology-ind.com]
- 6. Effective Oxidation of Sulfides to Sulfoxides with Hydrogen Peroxide under Transition-Metal-Free Conditions - PMC [pmc.ncbi.nlm.nih.gov]
- 7. Organic Syntheses Procedure [orgsyn.org]
- 8. athabascau.ca [athabascau.ca]
- 9. Home Page [chem.ualberta.ca]
- 10. chem.hbcse.tifr.res.in [chem.hbcse.tifr.res.in]







 To cite this document: BenchChem. [An In-depth Technical Guide to Tetramethylene Sulfoxide (CAS 1600-44-8)]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b074360#tetramethylene-sulfoxide-cas-number-1600-44-8]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support:The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry. Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com